

2,4-Dichloroquinoline CAS number and safety data

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Compound of Interest

Compound Name: 2,4-Dichloroquinoline

Cat. No.: B042001

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An In-depth Technical Guide to 2,4-Dichloroquinoline

This guide provides comprehensive technical information on **2,4-dichloroquinoline**, focusing on its chemical identity, safety data, and applications for researchers, scientists, and professionals in drug development.

Chemical Identification

2,4-Dichloroquinoline is a heterocyclic compound that serves as a crucial intermediate in the synthesis of various bioactive molecules.^[1]

Identifier	Value
CAS Number	703-61-7 ^{[2][3]}
IUPAC Name	2,4-dichloroquinoline ^[2]
Molecular Formula	C ₉ H ₅ Cl ₂ N ^{[1][2][3]}
Molecular Weight	198.05 g/mol ^{[1][2][3]}
Synonyms	Quinoline, 2,4-dichloro- ^{[2][3]}

Physical and Chemical Properties

The table below summarizes the key physical and chemical properties of **2,4-dichloroquinoline**.

Property	Value	Source
Melting Point	63 - 67 °C	[1]
52 - 54 °C	[3][4]	
Boiling Point	282 °C	[1][3][4]
Appearance	White to light yellow to light orange powder to crystal	[1]
Solubility	Soluble in Chloroform, Methanol	[3]

Safety Data

2,4-Dichloroquinoline is classified as a hazardous substance.[2] It is crucial to handle this chemical with appropriate safety precautions.

GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	Danger	Danger	H301: Toxic if swallowed[2]
Skin Corrosion/Irritation	2	Warning	Warning	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	1	Danger	Danger	H318: Causes serious eye damage[2]
Specific Target Organ Toxicity, Single Exposure	3	Warning	Warning	H335: May cause respiratory irritation[2]

Precautionary Statements and Personal Protective Equipment (PPE)

A comprehensive list of precautionary statements is provided by the ECHA C&L Inventory.^[2]

Key handling and protective measures include:

Category	Recommendations
Handling	Wash hands and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Avoid breathing dust. ^{[5][6]}
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up. Keep in a dry, cool place. ^{[3][5]}
Personal Protective Equipment	Wear protective gloves, protective clothing, and eye/face protection. ^{[5][6][7]}
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^{[6][7]}
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. ^{[6][7]}
First Aid (Ingestion)	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth. ^[2]
Spill Response	For minor spills, clean up immediately, avoiding dust generation, and wear impervious gloves and safety glasses. For major spills, evacuate the area, move upwind, and alert the fire brigade. Prevent spillage from entering drains or waterways. ^[5]

Experimental Protocols

Synthesis of 2,4-Dichloroquinoline

A common method for the synthesis of **2,4-dichloroquinoline** involves the chlorination of quinoline-2,4-diol.[3]

Materials:

- Quinoline-2,4-diol (150 g, 931 mmol)
- Phosphorus oxychloride (POCl_3) (975 mL, 10.4 mol)
- Chloroform (CHCl_3)
- Ice water
- Magnesium sulfate (MgSO_4)
- Silica gel
- Ethyl acetate (EtOAc) in hexane (20%)

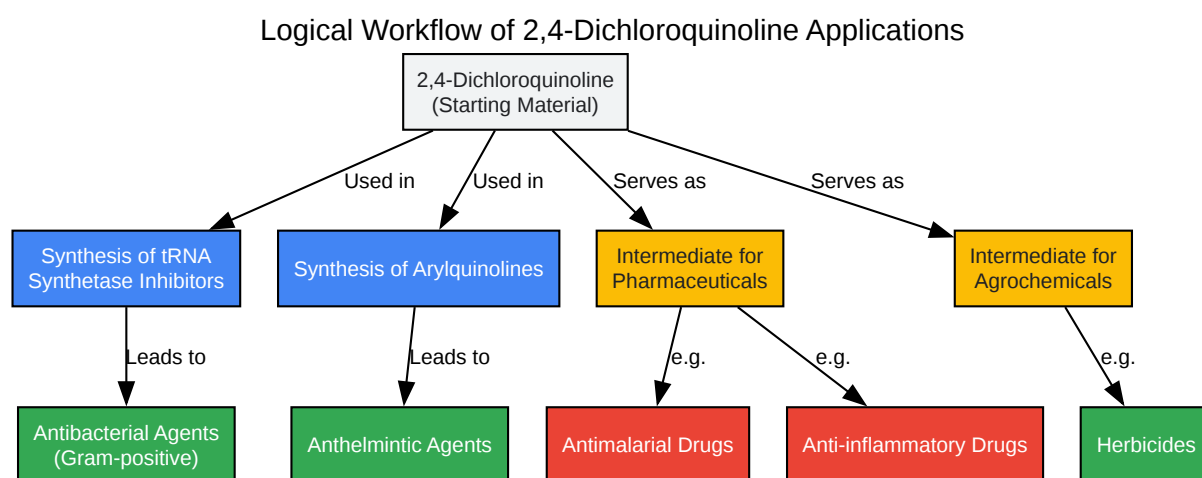
Procedure:

- A suspension of quinoline-2,4-diol in POCl_3 is stirred at reflux for 6 hours.
- The reaction mixture is then concentrated.
- The residue is diluted with 500 mL of CHCl_3 .
- The resulting solution is poured into ice water.
- The aqueous layer is extracted three times with CHCl_3 .
- The combined organic layers are dried over MgSO_4 , filtered, and concentrated.
- The crude product is purified by flash chromatography on silica gel using 20% EtOAc in hexane as the eluent to yield **2,4-dichloroquinoline** as a pale brown solid (177 g, 96%)

yield).[3]

Applications and Workflow

2,4-Dichloroquinoline is a versatile building block in medicinal and agricultural chemistry.[1] Its primary use is as an intermediate in the synthesis of more complex molecules with specific biological activities.



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Caption: Synthetic pathways from **2,4-dichloroquinoline**.

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